

Comparative Analysis of PAMP-12 Activity on MRGPRX2 and ACKR3

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Compound of Interest

Compound Name: PAMP-12 unmodified

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This guide provides a detailed comparison of the activity of the unmodified peptide PAMP-12 on two distinct receptors: Mas-related G protein-coupled receptor X2 (MRGPRX2) and Atypical Chemokine Receptor 3 (ACKR3). The information is intended for researchers, scientists, and professionals in drug development, offering objective experimental data, detailed protocols, and pathway visualizations to elucidate the differential effects of PAMP-12 on these targets.

Quantitative Data Summary

The potency of PAMP-12 varies significantly between MRGPRX2 and ACKR3, reflecting their distinct functional roles in response to this endogenous peptide. While PAMP-12 acts as a potent agonist for MRGPRX2, its interaction with ACKR3 is characterized by a lower potency, primarily leading to receptor internalization rather than classical signaling.



Parameter	MRGPRX2	ACKR3	Reference
Agonist Activity (EC50)	20-785 nM	839 nM (β-arrestin-2 recruitment)	[1][2][3][4]
Primary Signaling Pathway	G-protein coupled (Gαi/Gαq)	β-arrestin recruitment	[1][5]
Key Downstream Events	Calcium Mobilization, ERK1/2 Phosphorylation, Mast Cell Degranulation	Ligand Internalization (Scavenging)	[1][6][7]
G-protein Signaling	Yes	No	[1][8]
ERK Phosphorylation	Yes	No	[1][7]

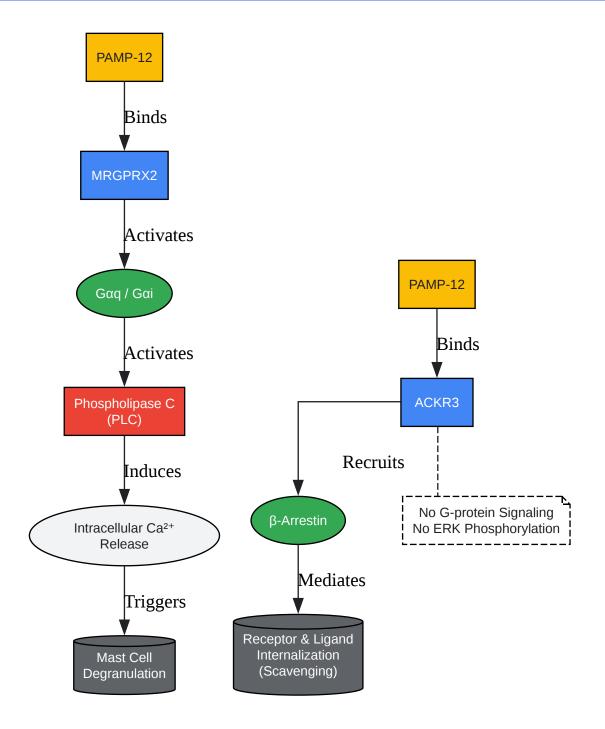
Signaling Pathways and Functional Outcomes

The interaction of PAMP-12 with MRGPRX2 and ACKR3 initiates divergent signaling cascades, resulting in distinct cellular outcomes. MRGPRX2 engagement leads to classical G-protein-mediated activation, whereas ACKR3 functions as a scavenger receptor.

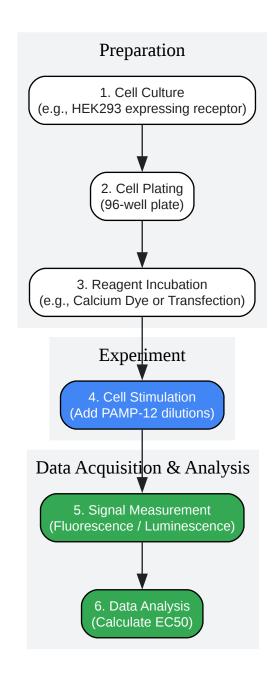
PAMP-12 / MRGPRX2 Signaling Pathway

Upon binding to MRGPRX2, a receptor primarily expressed on mast cells, PAMP-12 triggers a canonical G-protein signaling cascade.[9] This involves the activation of both Gαq and Gαi proteins, leading to the activation of Phospholipase C (PLC).[5][10] PLC subsequently hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 stimulates the release of intracellular calcium stores, a key event in mast cell degranulation.[6] This pathway culminates in the release of histamine and other inflammatory mediators.[5]









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